

Methyl 3-oxohexanoate: A Technical Whitepaper

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Compound of Interest

Compound Name: Methyl 3-oxohexanoate

Cat. No.: B1330201 Get Quote

CAS Number: 30414-54-1

Prepared for: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **Methyl 3-oxohexanoate**, a versatile organic compound with significant applications in chemical synthesis. It serves as a key intermediate in the production of pharmaceuticals, agrochemicals, and specialty polymers. [1][2]

Chemical and Physical Properties

Methyl 3-oxohexanoate is a colorless to pale yellow liquid characterized by a fruity aroma.[2] It is soluble in organic solvents and has moderate solubility in water.[2] Key physicochemical properties are summarized in the tables below.

Table 1: General Information and Identifiers



Property	Value	Reference
CAS Number	30414-54-1	[3]
Molecular Formula	C7H12O3	[3]
Molecular Weight	144.17 g/mol	[3]
IUPAC Name	methyl 3-oxohexanoate	[3]
Synonyms	Methyl butyrylacetate, 3- Ketohexanoic acid methyl ester, Butyrylacetic acid methyl ester	[2]
InChI	InChI=1S/C7H12O3/c1-3-4- 6(8)5-7(9)10-2/h3-5H2,1-2H3	[3]
InChIKey	SJPCQNABHNCLPB- UHFFFAOYSA-N	[3]
SMILES	CCCC(=0)CC(=0)OC	[3]

Table 2: Physicochemical Data

Property	Value	Reference
Appearance	Colorless to pale yellow clear liquid	[2]
Melting Point	-43 °C	[4]
Boiling Point	85-88 °C @ 25 hPa	[4]
Density	1.017 g/mL at 20 °C	[4]
Refractive Index	1.4260	[4]
Flash Point	90 °C	[4]
Water Solubility	33 g/L at 20 °C	[4]
LogP	0.877 at 20 °C	[4]



Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **Methyl 3-oxohexanoate**. The expected spectral features are outlined below.

Table 3: Spectroscopic Data

Spectrum Type	Key Features	Reference
¹ H NMR	Peaks expected around 1 ppm (terminal methyl), 1.5 ppm (methylene), 3-4 ppm (methylene adjacent to carbonyls and methyl ester protons).	[1]
¹³ C NMR	Signals anticipated for carbonyl carbons (ketone and ester), methylene carbons, and methyl carbons.	[5]
IR Spectroscopy	Characteristic peaks for ester carbonyl (~1730-1750 cm ⁻¹) and ketone carbonyl (~1710 cm ⁻¹), C-H stretching (~3000 cm ⁻¹), and C-O stretching (~1200-1300 cm ⁻¹).	[1]
Mass Spectrometry	The molecular ion peak and characteristic fragmentation patterns can be observed via GC-MS.	[3]

Synthesis and Reactivity

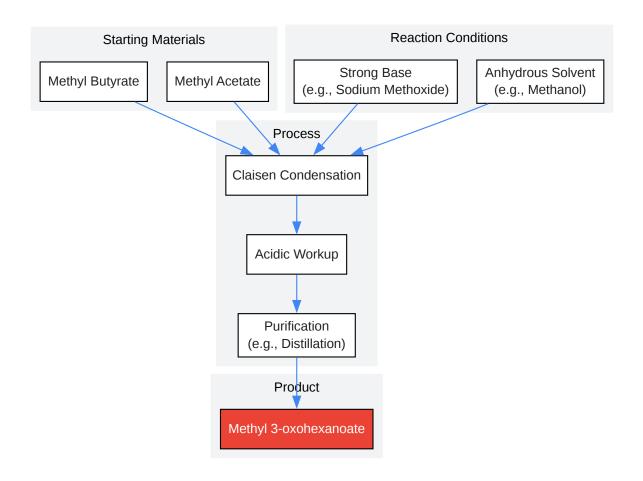
Methyl 3-oxohexanoate is primarily synthesized through condensation reactions. Its bifunctional nature, possessing both a ketone and an ester group, makes it a valuable precursor for a variety of more complex molecules.[2]



General Synthesis Method: Claisen Condensation

A common route for the synthesis of β -keto esters like **Methyl 3-oxohexanoate** is the Claisen condensation.[6][7] This reaction involves the base-promoted condensation of two ester molecules. In a crossed Claisen condensation, methyl acetate can be reacted with methyl butyrate in the presence of a strong base such as sodium methoxide. The reaction is driven by the formation of a stable enolate of the resulting β -keto ester.

Below is a conceptual workflow for the synthesis of **Methyl 3-oxohexanoate** via a Claisen-type condensation.



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Caption: Conceptual workflow for the synthesis of **Methyl 3-oxohexanoate**.

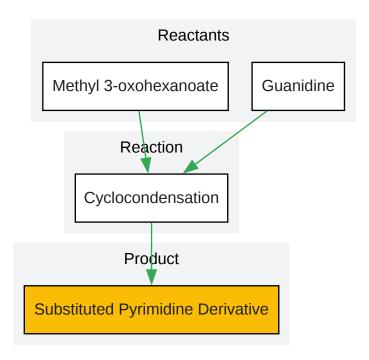


Reactivity and Use in Synthesis

The presence of both a ketone and an ester functional group allows for a wide range of chemical transformations.[2] The active methylene group between the two carbonyls is particularly reactive and can be readily alkylated or used in various condensation reactions.[8]

A significant application of **Methyl 3-oxohexanoate** is in the synthesis of heterocyclic compounds, which are prevalent in many pharmaceutical agents.[5][9] For instance, it can serve as a key building block in the synthesis of pyrimidine derivatives.

The following diagram illustrates a general reaction scheme for the synthesis of a substituted pyrimidine from **Methyl 3-oxohexanoate**.



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